

A Technical Guide to 3-Hydroxycyclohexanone: CAS Number, Nomenclature, and Properties

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This technical guide provides an in-depth overview of **3-Hydroxycyclohexanone**, a versatile organic compound with applications in various research and development sectors. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, and synthesis.

Chemical Identity and Nomenclature

3-Hydroxycyclohexanone is a bifunctional molecule containing both a ketone and a hydroxyl group on a cyclohexane ring.[1][2][3] This structure, specifically a β -hydroxyketone, imparts unique chemical reactivity, making it a valuable intermediate in organic synthesis.[1]

The compound is uniquely identified by its Chemical Abstracts Service (CAS) registry number, which is 823-19-8.[1][2][3][4][5] The standard IUPAC name for this compound is 3-hydroxycyclohexan-1-one.[1][2] It is also known by other synonyms, including "Cyclohexanone, 3-hydroxy-".[3][4]

Physicochemical Properties

The physical and chemical properties of **3-Hydroxycyclohexanone** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.



Property	Value	Source(s)
CAS Number	823-19-8	[1][2][3][4][5]
Molecular Formula	C ₆ H ₁₀ O ₂	[1][2][3][5]
Molecular Weight	114.14 g/mol	[1][2][6]
Appearance	Colorless to pale yellow liquid or crystalline solid	[2][3]
Boiling Point	95 °C (at 1 Torr)	[4][5]
Melting Point	95 °C	[2]
Density (Predicted)	1.142 ± 0.06 g/cm ³	[2][4]
Solubility	Soluble in polar organic solvents like chloroform and methanol.	[2][4][5]
pKa (Predicted)	14.34 ± 0.20	[4][5]
LogP	-0.810 (est)	[4][7]
InChI Key	TWEVQGUWCLBRMJ- UHFFFAOYSA-N	[1][2][3]
Canonical SMILES	C1CC(CC(=O)C1)O	[2][5]

Experimental Protocol: Synthesis of 3-Hydroxycyclohexanone via Biotransformation

One eco-friendly method for synthesizing **3-hydroxycyclohexanone** is through the biotransformation of **1**,3-cyclohexanedione using Baker's Yeast (Saccharomyces cerevisiae). This method can yield an optically pure product.[8]

Objective: To synthesize **3-hydroxycyclohexanone** by the microbial reduction of 1,3-cyclohexanedione.

Materials:



- 1,3-cyclohexanedione
- Baker's Yeast (immobilized in polyacrylamide gel)
- Sucrose
- Water
- Magnetic stirrer
- Reaction vessel

Procedure:

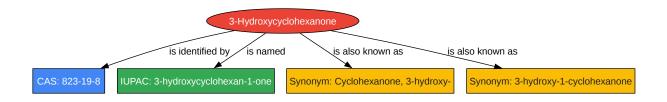
- Yeast Suspension Preparation: A suspension of Baker's Yeast is prepared in water.
- Immobilization: The Baker's Yeast is immobilized in a polyacrylamide gel to enhance stability and ease product isolation.[8]
- Reaction Setup: In a suitable reaction vessel, the immobilized Baker's Yeast is added to a solution of sucrose in water. This provides the necessary coenzymes (NADH) through the metabolic activity of the yeast.[8]
- Substrate Addition: 1,3-cyclohexanedione is added to the yeast suspension.
- Incubation: The reaction mixture is stirred magnetically at room temperature for a suitable period to allow for the enzymatic reduction of the dione to the hydroxy ketone.
- Workup and Characterization: Upon completion of the reaction, the product is isolated from the reaction mixture. The optical rotation of the product can be measured using a polarimeter to determine the enantiomeric excess.[8]

This biotransformation method has been reported to produce optically pure **3-hydroxycyclohexanone** with an enantiomeric excess (ee) of 93.3%.[8]

Nomenclature and Identifier Relationships



The following diagram illustrates the logical relationship between the primary identifiers for **3- Hydroxycyclohexanone**.



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Caption: Relationship between CAS number, IUPAC name, and synonyms for **3- Hydroxycyclohexanone**.

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